

2-Bromopropene CAS number and molecular formula

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Compound of Interest

Compound Name: 2-Bromopropene

Cat. No.: B1265445

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An In-depth Technical Guide to 2-Bromopropene

CAS Number: 557-93-7 Molecular Formula: C_3H_5Br

This technical guide provides a comprehensive overview of **2-bromopropene**, a versatile reagent in organic synthesis. It is intended for researchers, scientists, and professionals in drug development and materials science. This document details its chemical and physical properties, outlines key synthetic methodologies and reactions with experimental protocols, and discusses its applications and safety considerations.

Chemical and Physical Properties

2-Bromopropene, also known as isopropenyl bromide, is a colorless to yellow liquid.^[1] It is an important intermediate in various organic transformations due to the reactivity of its vinyl bromide moiety.^[2]

Table 1: Physical and Chemical Properties of **2-Bromopropene**

Property	Value	Reference(s)
Molecular Weight	120.98 g/mol	[3],[4],[5]
Boiling Point	47-49 °C	[4],
Melting Point	-87 °C	[4]
Density	1.362 g/mL at 25 °C	[4],
Refractive Index (n ²⁰ /D)	1.4436	
Vapor Pressure	5.05 psi at 20 °C	
Flash Point	4 °C (closed cup)	
Solubility	Insoluble in water; soluble in alcohol, ether, carbon tetrachloride, and chloroform.	[2]
Stability	Stable, but highly flammable. Incompatible with strong oxidizing agents and strong bases. Light sensitive.	[4]

Table 2: Spectroscopic Data for **2-Bromopropene**

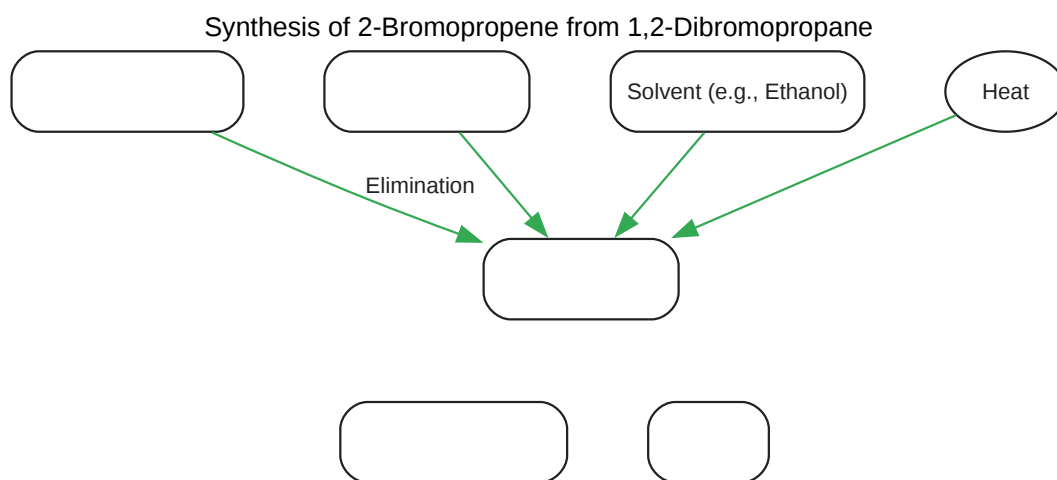
Spectrum Type	Key Peaks/Signals	Reference(s)
^1H NMR	Signals corresponding to the vinyl and methyl protons.	[6]
^{13}C NMR	Signals for the sp^2 carbons of the double bond and the sp^3 methyl carbon.	[7]
IR Spectroscopy	Absorption bands characteristic of $\text{C}=\text{C}$ and $\text{C}-\text{Br}$ bonds.	
Mass Spectrometry	Molecular ion peaks and fragmentation patterns consistent with the structure.	

Synthesis of 2-Bromopropene

2-Bromopropene can be synthesized through several routes. Two common laboratory methods are detailed below.

Synthesis from 1,2-Dibromopropane

One common method for the preparation of **2-bromopropene** is the dehydrobromination of 1,2-dibromopropane using a base.[2][8]



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Synthesis of **2-Bromopropene** via Elimination.

Experimental Protocol: Dehydrobromination of 1,2-Dibromopropane

- **Reaction Setup:** A round-bottom flask is equipped with a reflux condenser and a magnetic stirrer.
- **Reagents:** 1,2-dibromopropane is dissolved in ethanol. A concentrated aqueous solution of potassium hydroxide is prepared.
- **Procedure:** The ethanolic solution of 1,2-dibromopropane is added to the flask. The potassium hydroxide solution is then added, and the mixture is heated to reflux with vigorous stirring.
- **Workup:** After the reaction is complete (monitored by TLC or GC), the mixture is cooled to room temperature. The product is isolated by distillation. The distillate is washed with water to remove any remaining ethanol and base, and then dried over a suitable drying agent (e.g., anhydrous magnesium sulfate).

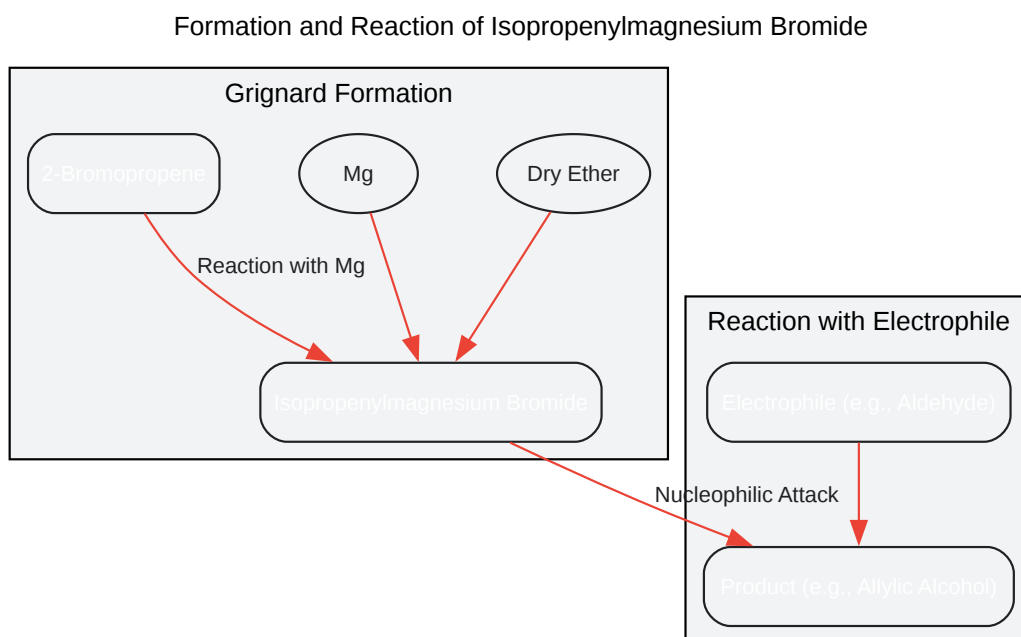
- Purification: The crude product is purified by fractional distillation to yield pure **2-bromopropene**.

Key Reactions of 2-Bromopropene

2-Bromopropene is a valuable precursor for a variety of organic transformations, including the formation of Grignard reagents and participation in cross-coupling reactions.

Grignard Reagent Formation and Subsequent Reactions

2-Bromopropene readily reacts with magnesium metal in an ethereal solvent to form the corresponding Grignard reagent, isopropenylmagnesium bromide. This organometallic reagent is a potent nucleophile and can react with a wide range of electrophiles, such as aldehydes, ketones, and carbon dioxide.^{[9][10]}



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Grignard Reagent Formation and Reaction.

Experimental Protocol: Synthesis of an Allylic Alcohol via Grignard Reaction

- Grignard Reagent Preparation:
 - Reaction Setup: A flame-dried, three-necked round-bottom flask is equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet. Magnesium turnings are placed in the flask.
 - Procedure: A solution of **2-bromopropene** in anhydrous diethyl ether is added dropwise to the magnesium turnings with stirring. The reaction is initiated, if necessary, by gentle heating or the addition of a small crystal of iodine. Once the reaction starts, the addition is continued at a rate that maintains a gentle reflux. After the addition is complete, the mixture is refluxed for an additional 30 minutes to ensure complete formation of the Grignard reagent.
- Reaction with an Aldehyde:
 - Procedure: The Grignard reagent solution is cooled in an ice bath. A solution of the desired aldehyde in anhydrous diethyl ether is added dropwise from the dropping funnel with stirring.
 - Workup: After the addition is complete, the reaction mixture is stirred at room temperature for one hour. The reaction is then quenched by the slow addition of a saturated aqueous solution of ammonium chloride. The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure.
 - Purification: The crude product is purified by column chromatography on silica gel to yield the pure allylic alcohol.

Palladium-Catalyzed Cross-Coupling Reactions

As a vinyl bromide, **2-bromopropene** is a suitable substrate for palladium-catalyzed cross-coupling reactions such as the Suzuki-Miyaura and Heck reactions, which are powerful methods for the formation of carbon-carbon bonds.

Representative Experimental Protocol: Suzuki-Miyaura Coupling

- **Reaction Setup:** A Schlenk flask is charged with **2-bromopropene**, an arylboronic acid, a palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$), and a base (e.g., K_2CO_3).
- **Solvent:** A degassed mixture of a suitable organic solvent (e.g., toluene or 1,4-dioxane) and water is added.
- **Procedure:** The reaction mixture is heated under an inert atmosphere (e.g., argon or nitrogen) with stirring for several hours until the starting materials are consumed (monitored by TLC or GC-MS).
- **Workup:** The reaction mixture is cooled to room temperature, diluted with water, and extracted with an organic solvent (e.g., ethyl acetate). The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure.
- **Purification:** The crude product is purified by column chromatography on silica gel.

Representative Experimental Protocol: Heck Reaction

- **Reaction Setup:** A reaction vessel is charged with **2-bromopropene**, an alkene (e.g., styrene or an acrylate), a palladium catalyst (e.g., $\text{Pd}(\text{OAc})_2$), a phosphine ligand (e.g., $\text{P}(\text{o-tolyl})_3$), and a base (e.g., triethylamine).
- **Solvent:** A polar aprotic solvent such as DMF or acetonitrile is added.
- **Procedure:** The mixture is heated under an inert atmosphere with stirring until the reaction is complete.
- **Workup:** The reaction mixture is cooled, and the precipitated ammonium salt is filtered off. The filtrate is diluted with water and extracted with an organic solvent. The combined organic extracts are washed, dried, and concentrated.
- **Purification:** The residue is purified by column chromatography or distillation.

Applications

2-Bromopropene serves as a key building block in the synthesis of a wide range of organic compounds. Its applications include:

- **Pharmaceutical Intermediates:** It is used in the synthesis of various pharmaceutical compounds, including sedatives and hypnotics.[2]
- **Agrochemicals:** It is utilized in the production of certain pesticides and herbicides.
- **Materials Science:** **2-Bromopropene** can be used as a monomer in the synthesis of specialty polymers.[2]
- **Fine Chemicals:** It is an intermediate in the synthesis of aromatic amines and other fine chemicals.[2]

Safety and Handling

2-Bromopropene is a highly flammable liquid and vapor and is an irritant to the skin, eyes, and respiratory system.[11]

- **Personal Protective Equipment (PPE):** Appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood.
- **Storage:** Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames. Keep the container tightly closed. It is often stabilized with BHT.[11]
- **Disposal:** Dispose of in accordance with local, state, and federal regulations.

This technical guide provides essential information for the safe and effective use of **2-bromopropene** in a research and development setting. For more detailed information, please refer to the cited literature and the material safety data sheet (MSDS) provided by the supplier.

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References

- 1. handomchemical.com [handomchemical.com]
- 2. 2-Bromopropene [handomchemicals.com]
- 3. 2-Bromopropene | C₃H₅Br | CID 11202 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-BROMOPROPENE | 557-93-7 [chemicalbook.com]
- 5. scbt.com [scbt.com]
- 6. 2-BROMOPROPENE(557-93-7) 1H NMR [m.chemicalbook.com]
- 7. spectrabase.com [spectrabase.com]
- 8. quora.com [quora.com]
- 9. Question: Product of Grignard Reaction of 2-Bromopropane Given the react.. [askfilo.com]
- 10. brainly.com [brainly.com]
- 11. 557-93-7 Cas No. | 2-Bromopropene | Apollo [store.apolloscientific.co.uk]
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